

# Safeguarding Your Research: Proper Disposal Procedures for BLU-945

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## Compound of Interest

Compound Name: BLU-945

Cat. No.: B8242444

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **BLU-945** (also known as Tigozertinib), a potent and selective EGFR inhibitor used in non-small cell lung cancer research. Adherence to these procedures will help maintain a safe laboratory environment and ensure compliance with waste management regulations.

## Key Safety and Handling Information for BLU-945

While **BLU-945** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is crucial to handle it with care, following standard laboratory safety protocols.<sup>[1]</sup> The following table summarizes key information for safe handling and storage.

Property	Information	Source
CAS Number	2660250-10-0	[1]
GHS Classification	Not classified as hazardous	[1]
Personal Protective Equipment (PPE)	Standard laboratory attire, including safety glasses, gloves, and a lab coat.	General Laboratory Best Practices
Handling	Avoid inhalation, ingestion, and contact with skin and eyes. Use in a well-ventilated area.	General Laboratory Best Practices
Storage	Store in a tightly sealed container in a cool, dry place.	General Laboratory Best Practices
In case of Accidental Exposure	Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Skin Contact: Wash with plenty of soap and water. Inhalation: Move to fresh air. Ingestion: Rinse mouth.	[1]
Spill Cleanup	For solid material, mechanically pick up and collect for disposal. For solutions, absorb with an inert material and collect for disposal.	[1]

## Step-by-Step Disposal Procedures for BLU-945

The following procedures provide a clear workflow for the disposal of **BLU-945** in various forms encountered in a laboratory setting.

### Disposal of Unused Solid BLU-945

Given that **BLU-945** is not classified as hazardous, disposal of small quantities of the solid compound can typically be managed as non-hazardous chemical waste.

- Step 1: Assessment: Confirm that the **BLU-945** has not been mixed with any hazardous substances.
- Step 2: Packaging: Place the solid **BLU-945** in a clearly labeled, sealed container. The label should include the compound name ("**BLU-945**" or "Tigozertinib") and state that it is non-hazardous.
- Step 3: Disposal: Dispose of the container in the designated non-hazardous solid chemical waste stream provided by your institution's Environmental Health and Safety (EHS) department. Do not dispose of it in the regular trash unless explicitly permitted by your institution's policies.

## Disposal of BLU-945 Solutions

Solutions of **BLU-945**, typically prepared in solvents like DMSO, require careful consideration of the solvent's properties.

- Step 1: Solvent Classification: Identify the solvent used to dissolve **BLU-945**. The disposal method will be dictated by the hazards associated with the solvent. For example, DMSO is a common solvent for **BLU-945** and is typically considered non-hazardous in small quantities.
- Step 2: Collection: Collect the **BLU-945** solution in a designated, sealed, and clearly labeled waste container. The label should list all components of the solution (e.g., "**BLU-945** in DMSO") and their approximate concentrations.
- Step 3: Disposal: Dispose of the waste container through your institution's chemical waste program. Follow the specific guidelines for the solvent used.

## Disposal of Contaminated Labware

Disposable labware (e.g., pipette tips, centrifuge tubes, gloves) that has come into contact with **BLU-945** should be disposed of as follows:

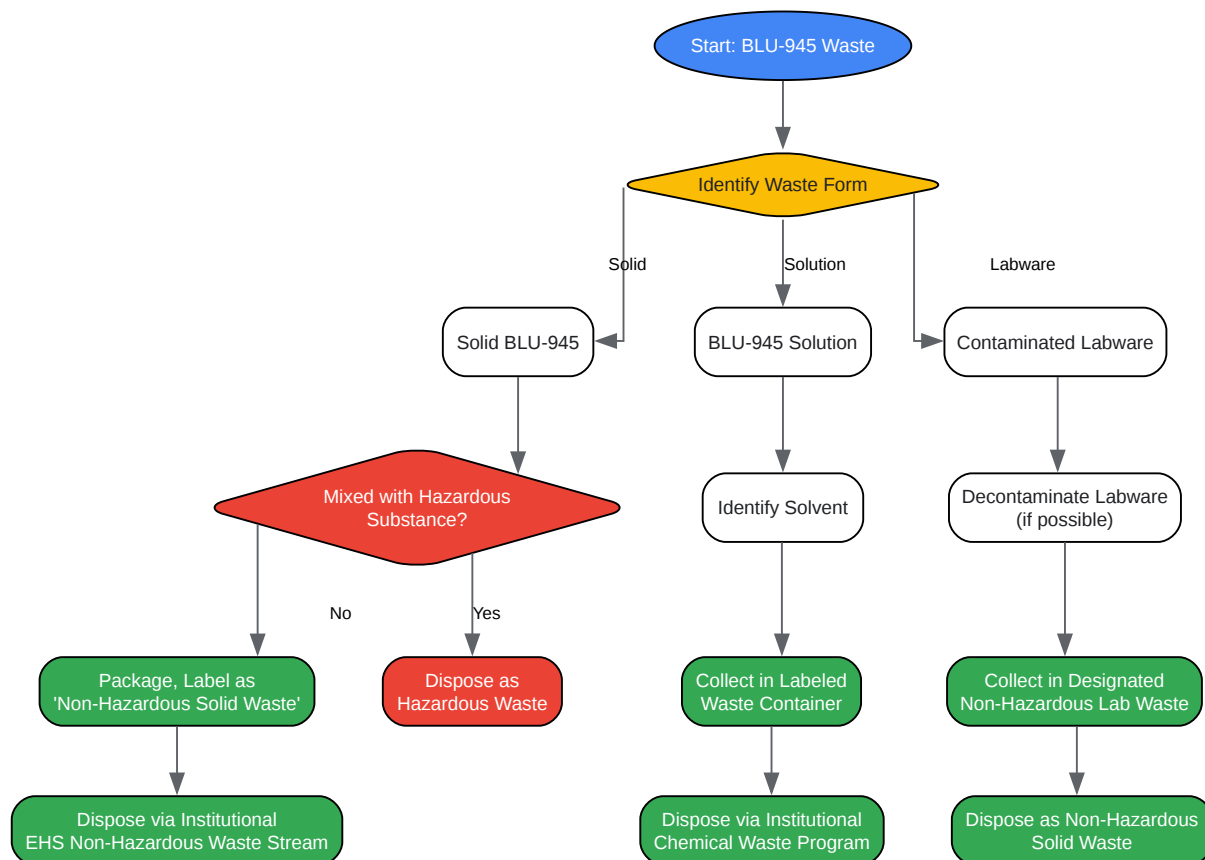
- Step 1: Decontamination: To the extent possible, decontaminate the labware by rinsing with an appropriate solvent. The rinsate should be collected and disposed of as chemical waste,

as described above.

- Step 2: Segregation: Place the contaminated labware in a designated waste bag or container for non-hazardous laboratory waste.
- Step 3: Disposal: Dispose of the container according to your institution's guidelines for non-hazardous solid waste.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **BLU-945**.



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## References

- 1. [sfasu.edu](http://sfasu.edu) [[sfasu.edu](http://sfasu.edu)]

- To cite this document: BenchChem. [Safeguarding Your Research: Proper Disposal Procedures for BLU-945]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8242444#blu-945-proper-disposal-procedures\]](https://www.benchchem.com/product/b8242444#blu-945-proper-disposal-procedures)

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